

Proper Disposal of Fenclorac: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Fenclorac*

Cat. No.: *B1672496*

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The proper disposal of **Fenclorac**, a halogenated organic compound, is critical to ensure laboratory safety, environmental protection, and regulatory compliance. As a chlorinated acetic acid derivative, **Fenclorac** is classified as a hazardous waste and requires specific handling and disposal procedures. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals.

I. Immediate Safety and Handling Precautions

Before handling **Fenclorac** for disposal, it is imperative to consult the substance's Safety Data Sheet (SDS) for specific hazard information and handling instructions. In the absence of a specific SDS for **Fenclorac**, general precautions for halogenated organic compounds should be strictly followed.

Personal Protective Equipment (PPE):

Always wear appropriate personal protective equipment when handling **Fenclorac**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.

- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

II. Step-by-Step Disposal Protocol

The disposal of **Fenclorac** must adhere to local, state, and federal hazardous waste regulations. The following is a general protocol for the disposal of halogenated organic compounds like **Fenclorac**.

- Waste Segregation:
 - Do not mix **Fenclorac** waste with non-hazardous waste or other incompatible chemical waste streams.
 - Collect **Fenclorac** waste in a dedicated, properly labeled hazardous waste container. Halogenated organic waste should be kept separate from non-halogenated organic waste. [\[1\]](#)[\[2\]](#)
- Container Selection and Labeling:
 - Use a container that is compatible with **Fenclorac**. A high-density polyethylene (HDPE) or glass container with a secure, tight-fitting lid is recommended.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name ("**Fenclorac**") and its CAS number (36616-52-1). The label should also indicate the hazards associated with the chemical (e.g., "Toxic," "Harmful to Aquatic Life").
- Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be a cool, dry, and well-ventilated location, away from incompatible materials.
 - Keep the waste container closed at all times, except when adding waste.
- Disposal Request and Pickup:

- Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- Do not attempt to dispose of **Fenclorac** down the drain or in regular trash, as it is harmful to aquatic life and is not permissible by regulations.

III. Quantitative Data Summary

The following table summarizes key identification and hazard data for **Fenclorac**.

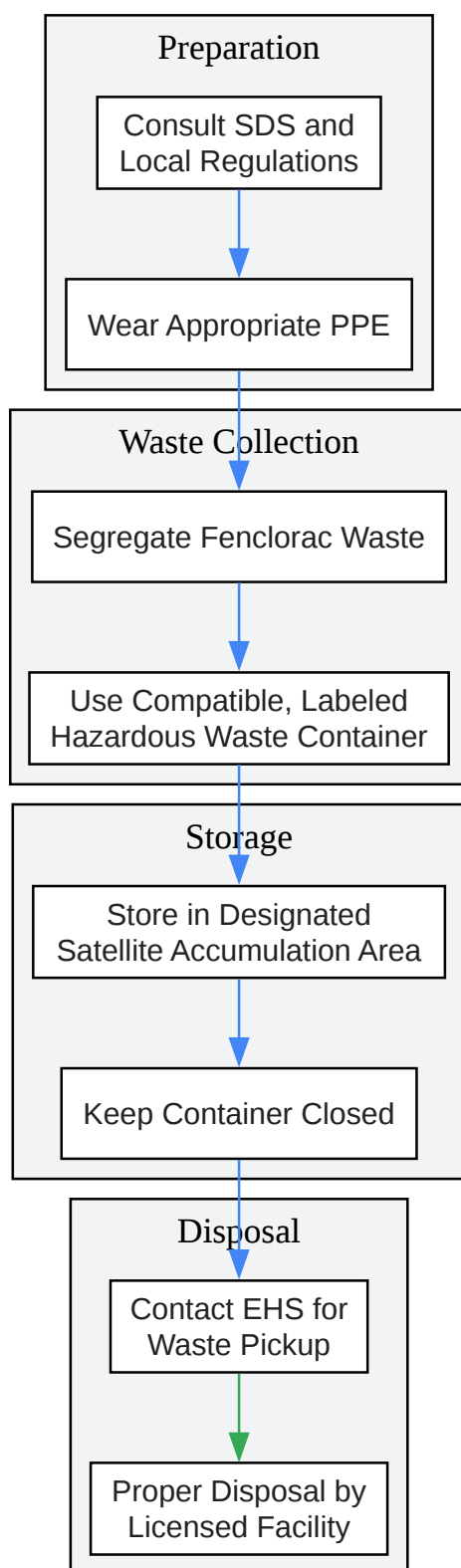
Property	Value
Chemical Name	Fenclorac
CAS Number	36616-52-1[3][4][5][6]
Molecular Formula	C ₁₄ H ₁₆ Cl ₂ O ₂ [3][6]
Hazard Classification	Halogenated Organic Compound, Hazardous Waste

IV. Experimental Protocols Cited

This document provides procedural guidance for disposal and does not cite specific experimental protocols for research involving **Fenclorac**. All laboratory work should be conducted in accordance with your institution's approved research protocols and safety guidelines.

V. Fenclorac Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Fenclorac**.



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Caption: Logical workflow for the proper disposal of **Fenclorac**.

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